

Personal protective equipment for handling AS2444697

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Compound of Interest

Compound Name: AS2444697

Cat. No.: B560319

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Essential Safety and Handling Guide for AS2444697

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **AS2444697**, a potent and selective Interleukin-1 Receptor-Associated Kinase 4 (IRAK4) inhibitor. Given that a specific Safety Data Sheet (SDS) is not publicly available, this guide is based on the compound's known properties and established safety protocols for handling similar potent, small-molecule research compounds.

Compound Identification and Properties

AS2444697 is an orally active IRAK4 inhibitor with an IC_{50} of 21 nM.^{[1][2][3][4]} It is utilized in research to investigate inflammatory processes and its potential as an anti-inflammatory therapeutic.^[5]

Property	Value
Compound Name	AS2444697
Synonym(s)	AS-2444697, N-[3-(aminocarbonyl)-1-(tetrahydro-2H-pyran-4-yl)-1H-pyrazol-4-yl]-2-(2-methyl-4-pyridinyl)-4-oxazolecarboxamide, monohydrochloride
CAS Number	1287665-60-4
Molecular Formula	C ₁₉ H ₂₁ ClN ₆ O ₄
Molecular Weight	432.86 g/mol [1]
Appearance	White to light yellow solid[1]
Purity	≥95% to ≥98% (depending on supplier)[2][3][4]
Solubility	Soluble in DMSO[2][3][4]

Hazard Assessment and Safety Precautions

As a potent bioactive compound with unknown long-term toxicological properties, **AS2444697** should be treated as potentially hazardous. Assume it may be harmful if swallowed, inhaled, or absorbed through the skin, and may cause irritation to the skin, eyes, and respiratory tract.

Engineering Controls:

- Always handle the solid compound and concentrated stock solutions within a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.
- Use a laboratory space with good ventilation.

Personal Protective Equipment (PPE): A risk assessment should be conducted for all procedures involving this compound. The following table outlines the minimum required PPE for handling **AS2444697**.

Body Part	Required PPE	Specifications and Best Practices
Hands	Double Nitrile Gloves	Wear two pairs of disposable nitrile gloves. ^[6] Change gloves immediately if contaminated and after each use. Wash hands thoroughly after removing gloves.
Eyes/Face	Safety Goggles and Face Shield	Chemical splash goggles are mandatory. A face shield should be worn over goggles when there is a significant risk of splashing, such as during bulk handling or solvent transfers. ^[7] ^[8]
Body	Laboratory Coat	A fully buttoned lab coat is required. For tasks with a higher risk of splashes, a chemical-resistant or disposable gown should be worn over the lab coat. ^[6] ^[9]
Respiratory	N95 Respirator (or higher)	Recommended when handling the powder outside of a fume hood or if aerosolization is possible. Use should be in accordance with your institution's respiratory protection program.

Operational Plan: Step-by-Step Handling Protocol

1. Receiving and Inspection:

- Upon receipt, inspect the external packaging for any signs of damage.

- Before opening, don the minimum required PPE (lab coat, safety goggles, and nitrile gloves).
- Open the shipping container in a designated area, preferably within a chemical fume hood.

2. Preparation of Stock Solutions:

- Storage of Solid Compound: Store the solid compound at 4°C for short-term storage or desiccate at room temperature as recommended by some suppliers.[\[1\]](#)[\[3\]](#)[\[4\]](#) For long-term storage, refer to the supplier's recommendation, which is typically -20°C.[\[2\]](#)[\[10\]](#)
- Weighing: Weigh the solid compound in a chemical fume hood or a balance enclosure to avoid inhalation of the powder.
- Dissolving: **AS2444697** is soluble in DMSO.[\[2\]](#)[\[3\]](#)[\[4\]](#) Prepare stock solutions by dissolving the compound in anhydrous DMSO.
- Storage of Stock Solutions: Store stock solutions at -20°C for up to one month or at -80°C for up to six months to maintain stability.[\[1\]](#) Ensure containers are tightly sealed to prevent moisture absorption.

3. Experimental Use:

- When diluting stock solutions or adding the compound to experimental media, always wear the full recommended PPE.
- Perform all manipulations that could generate aerosols or splashes within a biosafety cabinet or chemical fume hood.

Disposal Plan

All waste generated from handling **AS2444697** must be considered hazardous waste. Do not dispose of this chemical or its waste down the drain or in the regular trash.[\[1\]](#)[\[2\]](#)

Waste Type	Disposal Procedure
Solid Waste (unused compound)	Collect in its original container or a clearly labeled, sealed container. Label as "Hazardous Chemical Waste" with the full chemical name.
Contaminated Labware (gloves, pipette tips, tubes, bench liners)	Collect in a designated, clearly labeled hazardous waste bag or container. [1]
Liquid Waste (DMSO stock solutions, experimental media containing the compound)	Collect in a compatible, leak-proof, and sealed container labeled "Hazardous Chemical Waste." [10] Clearly list all chemical components, including DMSO and AS2444697. Do not mix with incompatible waste streams.
Sharps (needles, contaminated glass)	Dispose of in a designated sharps container for chemically contaminated sharps.

Decontamination:

- Wipe down all work surfaces with an appropriate solvent (e.g., 70% ethanol) to remove any residual contamination.
- Dispose of all cleaning materials as contaminated solid waste.

Empty Containers:

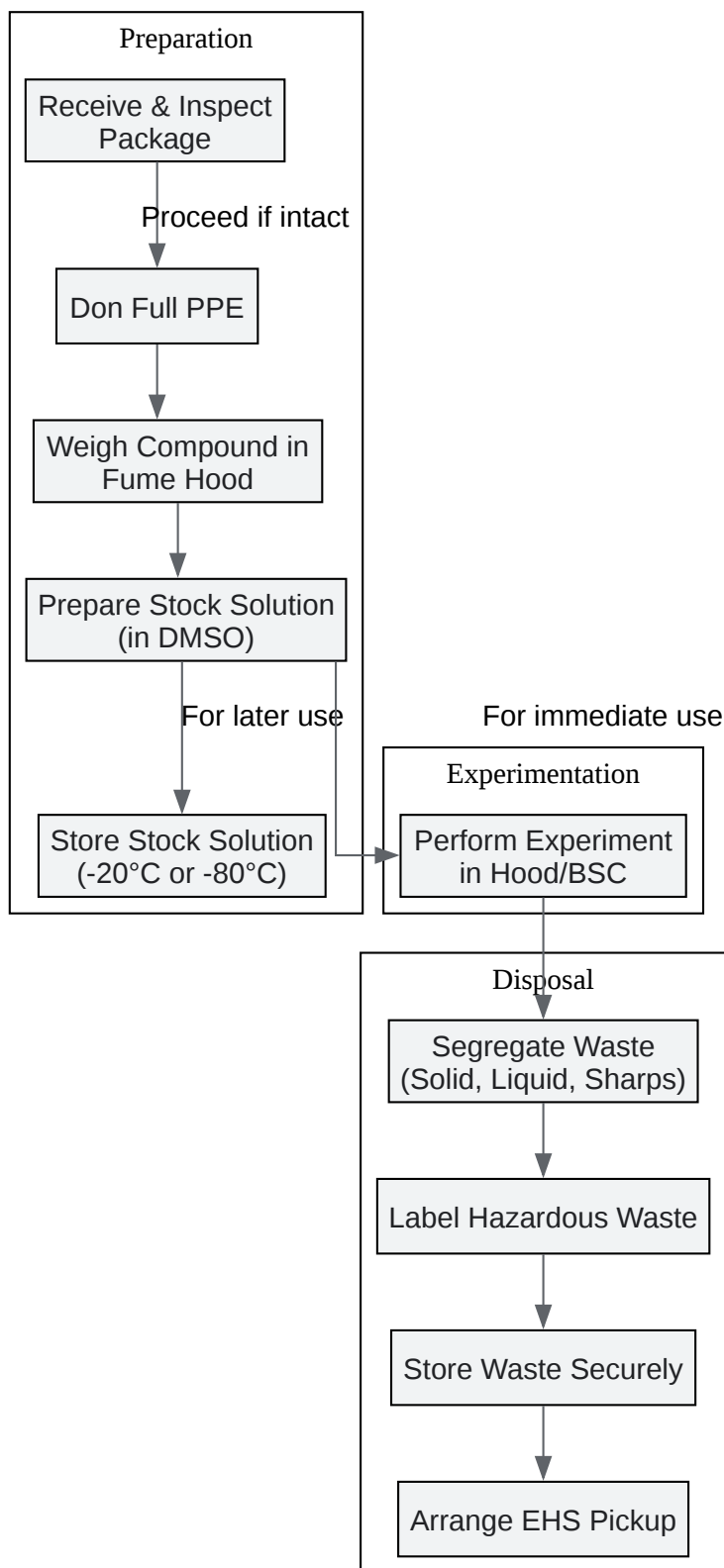
- Empty containers must be triple rinsed with a suitable solvent.[\[4\]](#)[\[11\]](#) The rinsate must be collected and disposed of as hazardous liquid waste.[\[11\]](#) After triple rinsing, deface or remove the label and dispose of the container according to your institution's guidelines.[\[2\]](#)[\[4\]](#)

Institutional Guidelines:

- All waste disposal must be conducted in accordance with your institution's Environmental Health and Safety (EHS) department regulations. Schedule regular waste pick-ups to avoid accumulating large quantities of hazardous waste.[\[2\]](#)

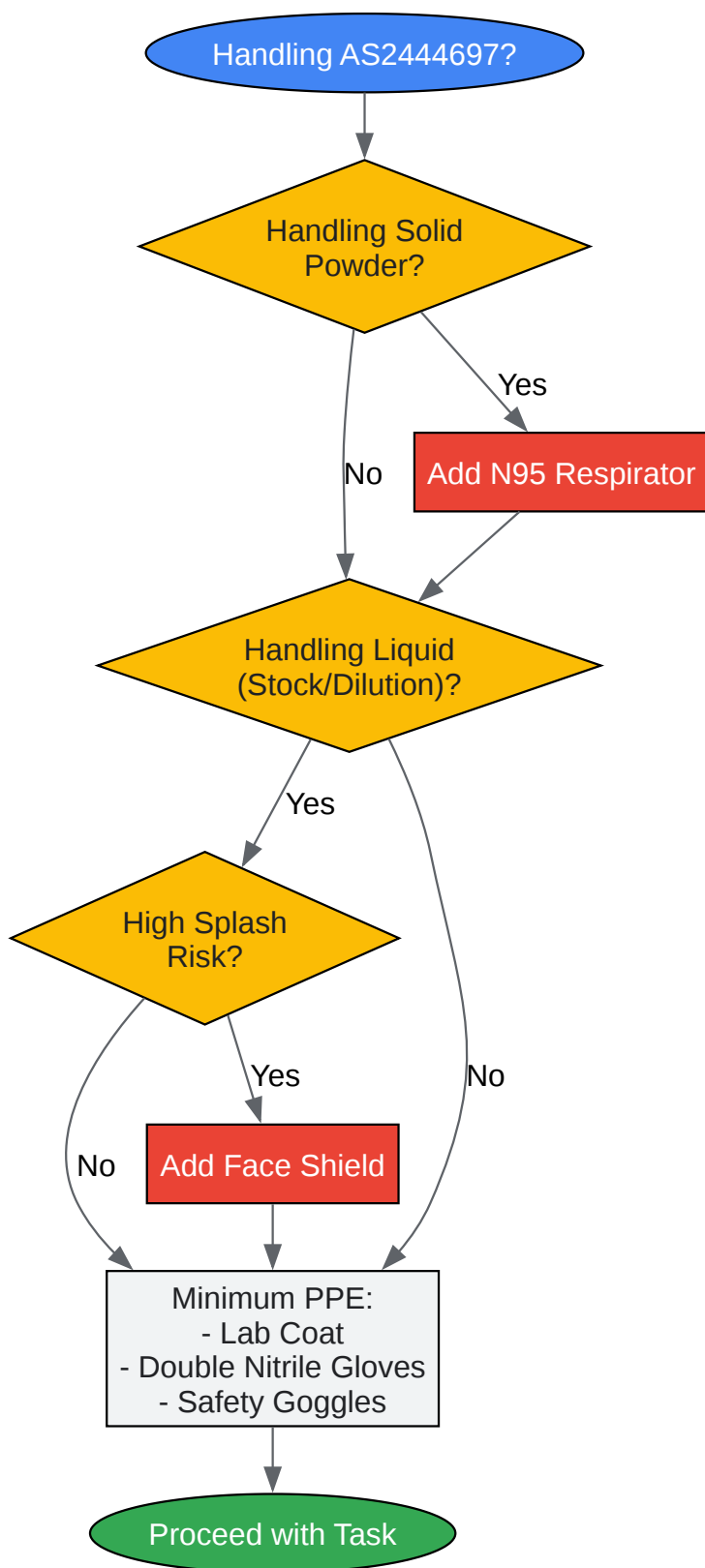
Visualized Workflows

The following diagrams illustrate the key operational and logical workflows for handling **AS2444697** safely.



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Caption: Standard laboratory workflow for handling, experimental use, and disposal of **AS2444697**.



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